Personal Protective Equipment & Handling Guide: Butyric Acid-d8

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Compound of Interest

Compound Name:	*Butyric acid-d8*
CAS No.:	*202468-80-2*
Cat. No.:	*B1611710*

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Executive Hazard Summary

Substance: **Butyric Acid-d8** (CAS: 73608-50-1 / Non-deuterated CAS: 107-92-6) Signal Word:DANGER

Handling **Butyric acid-d8** presents a dual challenge: Safety (protecting the operator from severe corrosion) and Integrity (protecting the expensive isotopically labeled sample from atmospheric moisture).

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Hazard Class	Description	Critical Implication
Skin Corr. 1B	Causes severe skin burns and eye damage.[1]	Permanent tissue damage can occur in <3 minutes of contact.
Combustible	Flash point ~72°C (161°F).	Vapors can form explosive mixtures; keep away from heat sources.
Malodor	Potent, penetrating stench (rancid butter/vomit).	Social/Psychological Hazard: Contamination of clothing or skin leads to social isolation and lab evacuation.
Hygroscopic	Absorbs atmospheric H_2O.	Data Integrity Hazard: Exposure to humid air degrades isotopic purity (D/H exchange).

The "Stench" Factor: A Specific Operational Hazard

Unlike standard corrosive acids, **Butyric acid-d8** possesses a low odor threshold (~0.00028 ppm). Olfactory fatigue occurs rapidly, meaning you may stop smelling it while dangerous vapors persist.

- The "Social" PPE Rule: If you can smell it outside the hood, your containment has failed.
- Neutralization Station: You must set up a "pre-trash" neutralization beaker (saturated Sodium Bicarbonate) inside the fume hood. Never throw contaminated pipette tips or wipes directly into the main lab trash; the smell will permeate the entire facility.

Personal Protective Equipment (PPE) Matrix

This matrix synthesizes permeation data with practical laboratory workflows.

Hand Protection: The "Double-Barrier" System

Standard thin nitrile gloves provide poor protection against Butyric acid (breakthrough < 15 mins). However, for manipulating small NMR tubes, heavy Butyl gloves offer poor dexterity.

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Recommendation: Use a tiered approach based on volume.

Task Volume	Primary Glove (Inner)	Secondary Glove (Outer)	Protocol
Micro-scale (< 1 mL) (e.g., NMR prep)	Nitrile (4 mil)	Nitrile (4-6 mil)	"Splash & Strip": If any drop hits the outer glove, strip it immediately. The inner glove protects you during the 5-second doffing window.
Macro-scale (> 1 mL) (e.g., Stock transfer)	Nitrile (4 mil)	Butyl Rubber or Neoprene (25 mil)	Immersion Protection: Required for pouring or handling stock bottles where prolonged contact is a risk.

Eye & Body Protection[1][2][3][4][5][6][7][8]

- Eyes:Chemical Splash Goggles (ANSI Z87.1 or EN 166). Safety glasses are insufficient due to the high corrosivity and vapor irritation.
- Body: Chemical-resistant lab coat (buttoned to neck).
- Respiratory: Work must be performed in a certified chemical fume hood.
  - Exception: If work outside a hood is unavoidable (emergency only), use a Full-Face Respirator with Organic Vapor/Acid Gas (OV/AG) cartridges.

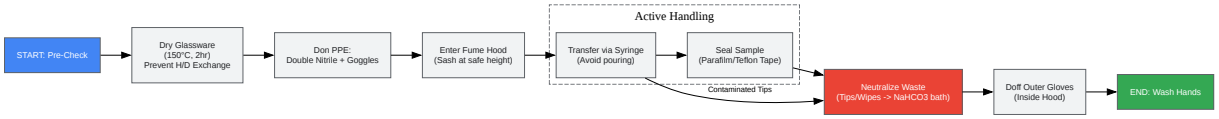
Operational Workflow: The "Dry & Safe" Protocol

This workflow ensures safety while maintaining the deuterium enrichment of your sample.

Diagram 1: Safe Handling Loop

Caption: Step-by-step workflow emphasizing containment and waste neutralization.

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[2]

Detailed Steps

- Preparation:
  - Dry all glassware/NMR tubes at 150°C to remove adsorbed water (protects d8 purity).
  - Prepare a Neutralization Beaker: 500mL beaker with saturated Sodium Bicarbonate ($NaHCO_3$) solution inside the hood.
- Handling:
  - Use positive displacement pipettes or glass syringes to prevent dripping.
  - Never pour from the stock bottle if possible. Use a secondary transfer container.
- Waste Management (Crucial):
  - Immediately submerge pipette tips, wipes, and syringes into the Neutralization Beaker.
  - Allow to sit for 15 minutes (until bubbling stops) before transferring to solid waste.

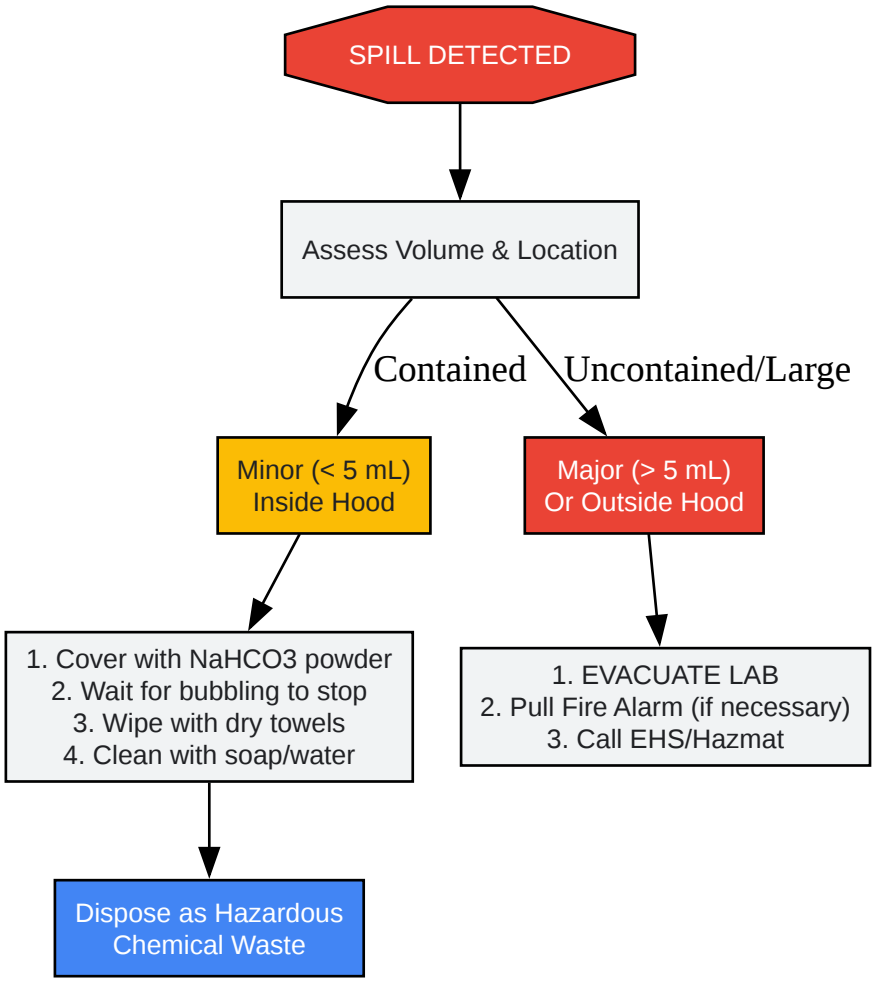
Emergency Response & Spill Management

Do not use water initially on large spills. Adding water to concentrated acid generates heat and spreads the contamination.

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Diagram 2: Spill Decision Matrix

Caption: Decision logic for incidental vs. major spills.



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First Aid

- Skin Contact: Immediately flush with water for 15 minutes.[3][4] Do not wait for pain; the acid anesthetizes nerve endings initially while burning deep tissue.
- Eye Contact: Flush for 15 minutes, holding eyelids open.[3] Seek immediate ophthalmological attention.

Disposal of Deuterated Waste[10]

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Because **Butyric acid-d8** is an expensive stable isotope, verify if your facility requires segregation for reclamation (rare for acids, common for solvents like $CDCl_3$).

- Neutralization: If local regulations permit, small amounts (<5 mL) can be fully neutralized with Sodium Bicarbonate until pH 7, then disposed of as non-hazardous aqueous waste. Verify with your EHS officer first.
- Standard Disposal: Collect in a dedicated "Organic Acid" waste stream.
  - Labeling: Must clearly state "Butyric Acid - Corrosive - Stench."
  - Container: Glass or Polyethylene (HDPE). Do not use metal cans.

References

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- Occupational Safety and Health Administration (OSHA).Occupational Safety and Health Standards: Personal Protective Equipment (29 CFR 1910.132). Retrieved from [Link]

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